

# Proper Disposal of Lissamine Green: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Lissamine Green*

Cat. No.: *B076095*

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**Lissamine Green** is a vital stain used in ophthalmology and other scientific research to identify damaged cells on the ocular surface.[1][2][3] As a laboratory chemical, its proper disposal is crucial to ensure personnel safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **Lissamine Green** in research and drug development settings.

## Immediate Safety and Handling Precautions

Before handling **Lissamine Green**, it is imperative to be aware of its potential hazards. It is classified as harmful if swallowed, causes skin irritation, and serious eye irritation.[4][5][6][7] In case of insufficient ventilation, wear suitable respiratory equipment.[8]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: Wear a laboratory coat.

In Case of Exposure:

- Eyes: Immediately flush with plenty of water for at least 15 minutes.[4]
- Skin: Wash off with soap and plenty of water.

- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[4]
- Inhalation: Move to fresh air.

## Step-by-Step Disposal Procedures

The disposal of **Lissamine Green** must comply with all federal, state, and local regulations.

- Waste Identification and Segregation:
  - Collect all waste containing **Lissamine Green**, including unused solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE), in a designated and clearly labeled waste container.
  - The container should be made of a compatible material and have a secure lid.
  - Label the container as "Hazardous Waste: **Lissamine Green**" and include the date of accumulation.
- Waste Storage:
  - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[5][7]
  - Ensure the storage area is secure and accessible only to authorized personnel.
- Disposal Method:
  - Do not dispose of **Lissamine Green** down the drain, as it is harmful to aquatic life with long-lasting effects.[7]
  - The primary recommended disposal method is to use a licensed professional waste disposal service.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for pickup of the hazardous waste.

- In some jurisdictions, disposal in an authorized landfill may be permitted; however, this should be confirmed with local authorities.[9]

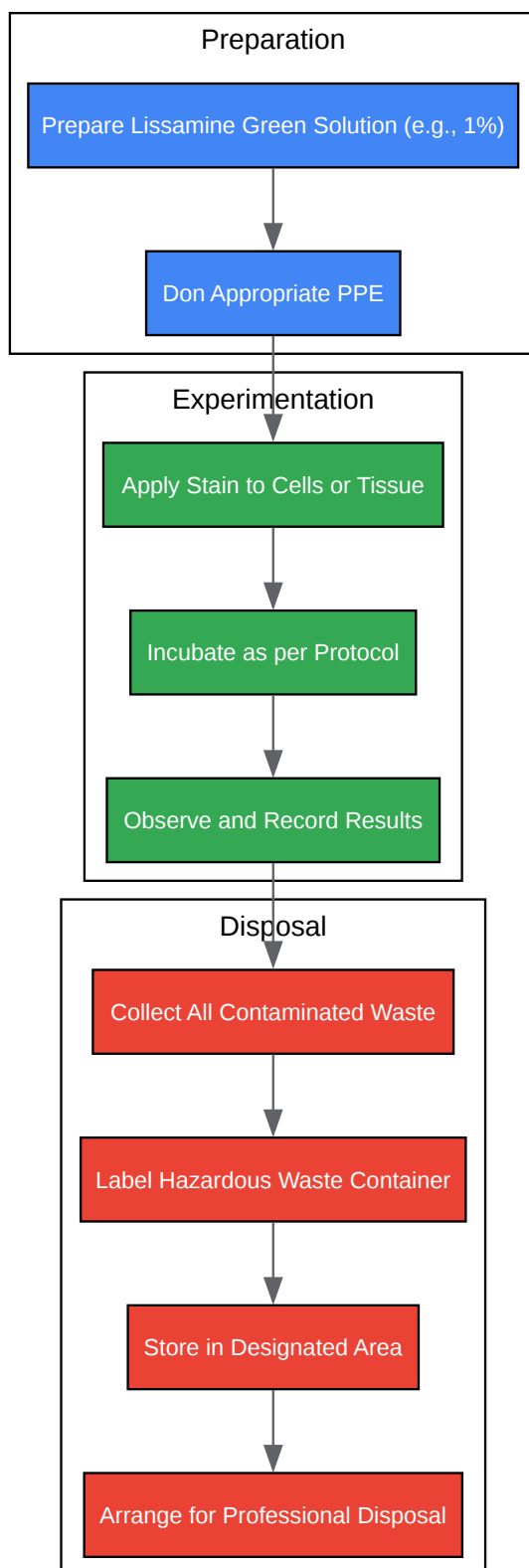
## Quantitative Data

The following table summarizes key quantitative data for **Lissamine Green B** (C.I. 44090).

Property	Value	Reference
CAS Number	3087-16-9	[4][5][6][7]
Molecular Formula	C <sub>27</sub> H <sub>25</sub> N <sub>2</sub> NaO <sub>7</sub> S <sub>2</sub>	[1]
Molecular Weight	576.62 g/mol	[10]
Appearance	Dark green to almost black powder	[2][4]
Solubility	Soluble in water	[1]
Peak Absorption	~633 nm	

## Experimental Workflow for Lissamine Green Staining

The following diagram illustrates a typical workflow for using **Lissamine Green** in a research setting, from preparation to disposal.



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